Specificity of 6-B345TTQ for α4 Integrin: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*6-B345TTQ*
CAS No.:	*297157-87-0*
Cat. No.:	*B3340204*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the small molecule **6-B345TTQ** and its specificity as an inhibitor of the α4 integrin-paxillin interaction. This document details the mechanism of action, quantitative data on its inhibitory effects, and detailed experimental protocols for assessing its activity. Visualizations of the relevant signaling pathways and experimental workflows are provided to facilitate understanding.

Introduction to 6-B345TTQ and α4 Integrin

Integrins are a family of heterodimeric transmembrane receptors that play a crucial role in cell adhesion, signaling, and migration. The α4 integrin subunit, which pairs with either β1 (forming VLA-4) or β7, is particularly important in mediating leukocyte trafficking during inflammatory responses. The interaction of the α4 cytoplasmic tail with the adaptor protein paxillin is a key event in α4-mediated signaling, leading to enhanced cell migration.

6-B345TTQ is a small molecule designed to specifically disrupt the interaction between the α4 integrin cytoplasmic tail and paxillin. By targeting this intracellular protein-protein interaction, **6-**

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B345TTQ offers a novel approach to modulating α4 integrin function, potentially overcoming some of the limitations associated with traditional antagonists that block extracellular ligand binding.

Quantitative Data on the Specificity and Efficacy of 6-B345TTQ

The following tables summarize the key quantitative data demonstrating the specificity and efficacy of **6-B345TTQ** in inhibiting α4 integrin-mediated functions.

Table 1: Inhibition of Cell Migration by **6-B345TTQ**

Cell Type	Integrin Pathway	Ligand	Chemoattractant	6-B345TTQ Concentration (μM)	Inhibition of Migration (%)	Citation
Human Monocytes (THP-1)	α4β1	Fibronectin CS-1	MCP-1	50	52.6	[1]
Human T cells (Jurkat)	α4β1	Fibronectin CS-1	SDF-1α	50	56.4	[1]
Human T cells (Jurkat)	αLβ2	ICAM-1	SDF-1α	50	Not significant	[1]

Table 2: Specificity of **6-B345TTQ** for Paxillin Interactions

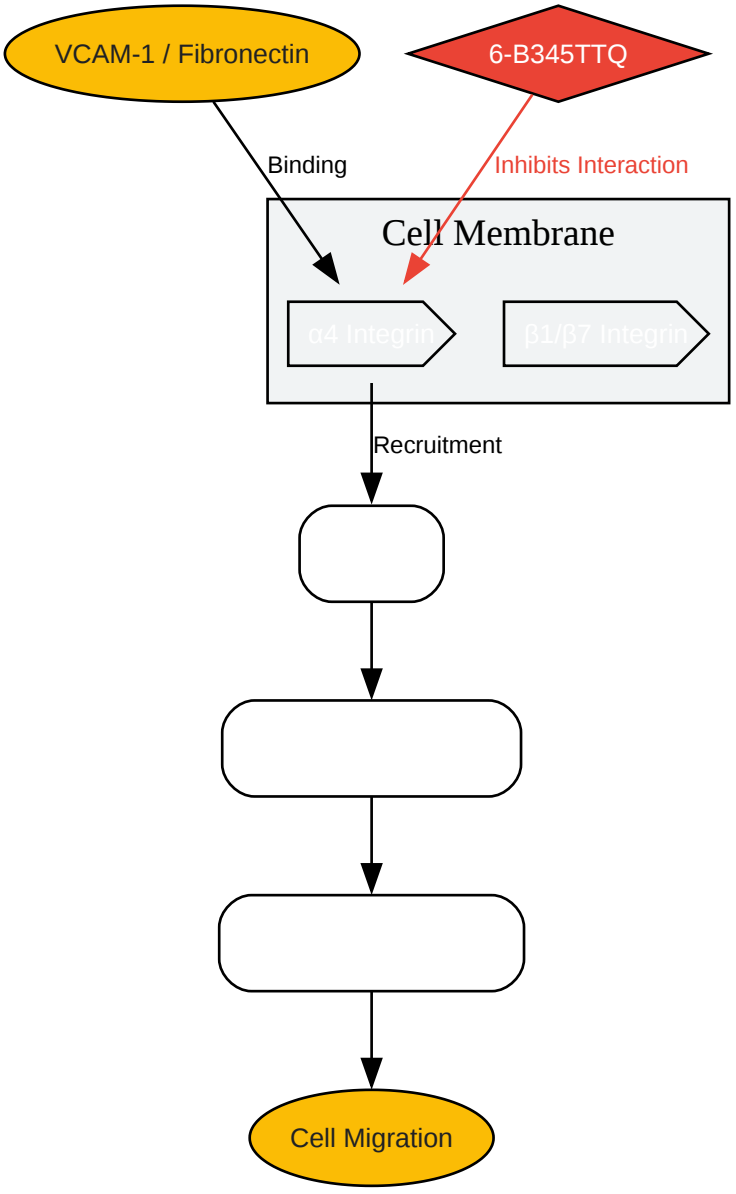
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Interacting Proteins	Assay Type	IC50 (μM)	Citation
α4 integrin - Leupaxin	ELISA	18	[1]
α4 integrin - Paxillin	ELISA	10.8	[1]
Paxillin - FAT (FAK) / Git-1	Not Specified	24	[2]
Leupaxin - FAT (FAK)	ELISA	> 100	[1][2]

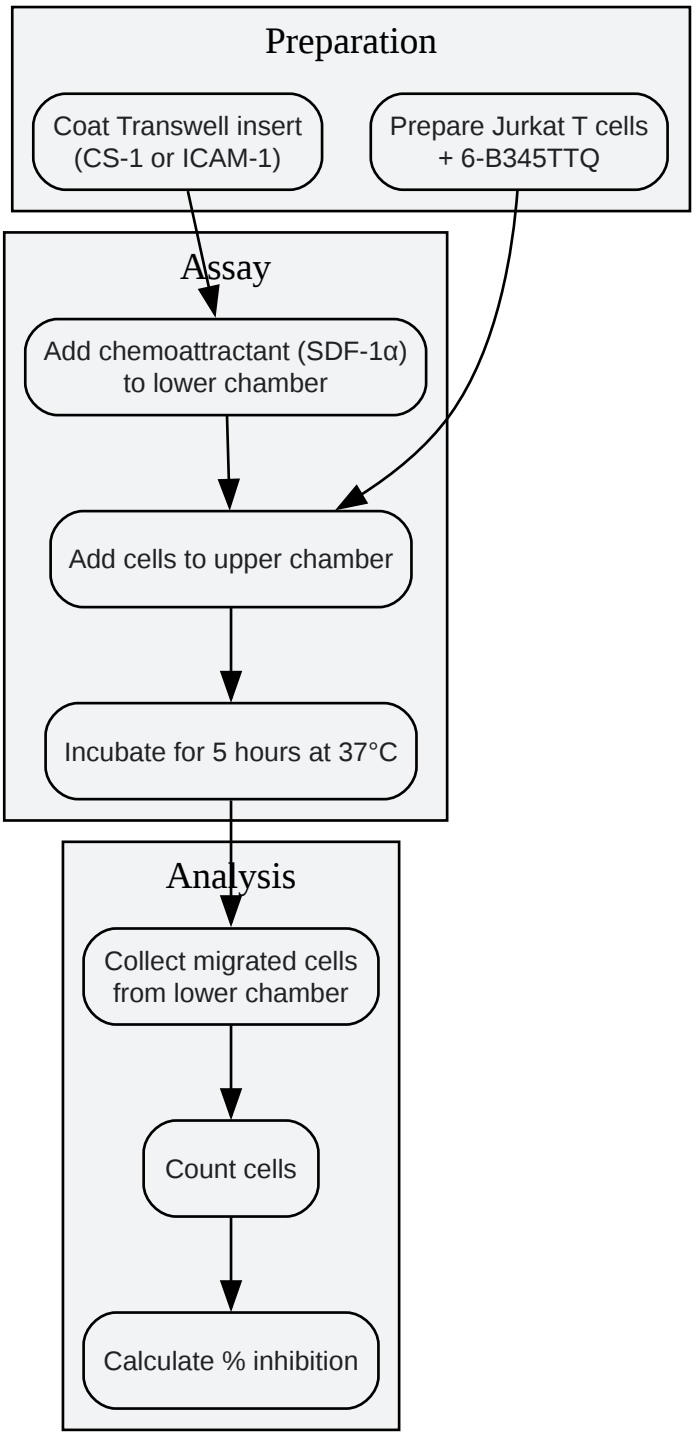
Signaling Pathways

The interaction between α4 integrin and paxillin initiates a signaling cascade that promotes cell migration. **6-B345TTQ** acts by disrupting the initial step of this pathway.

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- 2. 6-B345TTQ | α4 integrin-paxillin inhibitor | Probechem Biochemicals [probechem.com]

- To cite this document: BenchChem. [Specificity of 6-B345TTQ for α4 Integrin: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3340204/docs#specificity-of-6-b345ttq-for-4-integrin-an-in-depth-technical-guide]

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